

Pyranthrone: A Technical Guide to its Vat Dye Classification

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Pyranthrone

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Pyranthrone, identified by the Colour Index as C.I. Vat Orange 9, is a significant member of the anthraquinone class of vat dyes.[1][2][3] Its robust performance and characteristic orange hue have established its use in the dyeing of cellulosic fibers such as cotton, viscose, and silk.[4][5][6] This technical guide provides an in-depth analysis of **Pyranthrone**'s classification as a vat dye, detailing its chemical properties, the mechanism of vatting, and standardized experimental protocols for its application.

Chemical and Physical Properties

Pyranthrone, with the chemical name 8,16-Pyranthrene-1,5-dione, is an organic compound that exists as an orange powder in its solid state.[2] It is insoluble in water, a defining characteristic of vat dyes, but shows slight solubility in organic solvents like 1,2,3,4-Tetrahydronaphthalene and Xylene.[4] The core of its chemical identity and behavior as a dye is its complex polycyclic aromatic hydrocarbon structure.[7]

A summary of its key identifiers and physical properties is presented below.

| Property | Value | Reference |
|---------------------|---------------------|-----------|
| Chemical Name | 8,16-Pyranthredione | |
| C.I. Name | C.I. Vat Orange 9 | [2] |
| C.I. Number | 59700 | |
| CAS Number | 128-70-1 | [2][3] |
| Molecular Formula | C30H14O2 | [2][3] |
| Molecular Weight | 406.43 g/mol | [2][3] |
| Appearance | Orange Powder | [2][4] |
| Solubility in Water | Insoluble | [8] |

The Vat Dyeing Mechanism: The Principle of Classification

The classification of **Pyranthrone** as a vat dye is fundamentally based on its ability to undergo a reversible reduction-oxidation (redox) reaction, which is central to the vat dyeing process.[9][10] This process, known as "vatting," temporarily transforms the insoluble dye molecule into a water-soluble form that can be absorbed by textile fibers.

The key stages are:

- **Reduction (Vatting):** The insoluble **Pyranthrone** pigment is treated with a reducing agent, typically sodium hydrosulfite, in an alkaline solution (e.g., sodium hydroxide). This converts the carbonyl groups ($>C=O$) in the **Pyranthrone** molecule into hydroxyl groups ($>C-O^- Na^+$), forming the water-soluble sodium salt, known as the leuco-vat dye.[10][11] For **Pyranthrone**, this soluble leuco form exhibits a characteristic blue-red color.[1][8]
- **Dyeing (Substantivity):** The cellulosic material is immersed in this alkaline solution of the leuco-vat dye. In its soluble form, the dye has a high affinity (substantivity) for the fibers and diffuses into the fiber structure.

- **Oxidation:** After the fiber has absorbed the leuco-vat dye, it is removed from the dyebath and exposed to an oxidizing agent, commonly air or a chemical oxidant like hydrogen peroxide or sodium perborate. This step reverses the reduction, converting the hydroxyl groups back to their original carbonyl form.
- **Fixation:** The oxidation process regenerates the original, water-insoluble **Pyranthrone** molecule, which becomes mechanically trapped within the matrix of the fibers.^[10] This results in a dyeing with high fastness properties.

The chemical transformation pathway is visualized below.

Vatting and Oxidation Pathway of **Pyranthrone**.

Experimental Protocol: Exhaust Dyeing of Cotton

This section provides a detailed methodology for the application of **Pyranthrone** (C.I. Vat Orange 9) to cotton fabric in a laboratory setting.

Materials and Reagents:

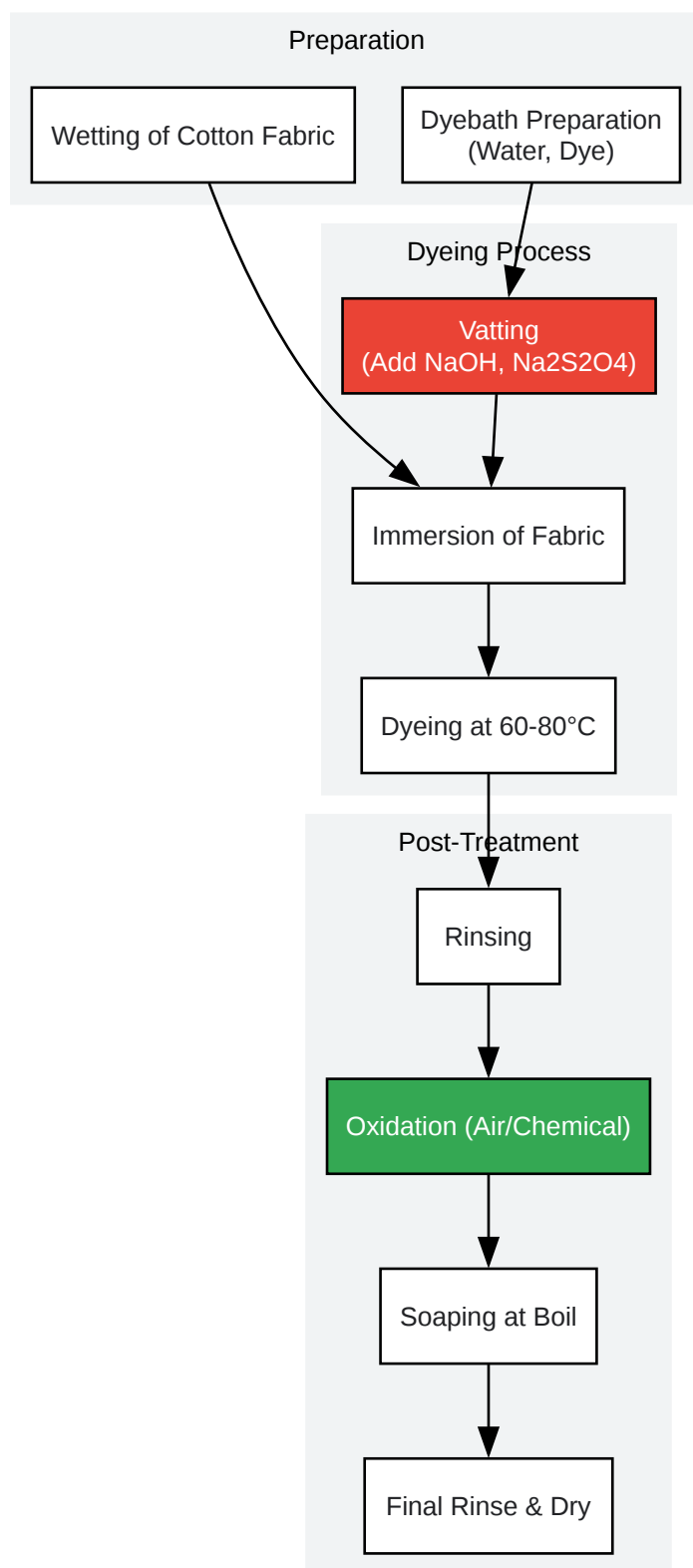
- **Pyranthrone** (C.I. Vat Orange 9) dye powder
- Scoured and bleached cotton fabric
- Sodium hydroxide (NaOH)
- Sodium hydrosulfite ($\text{Na}_2\text{S}_2\text{O}_4$)
- Glacial acetic acid (CH_3COOH)
- Non-ionic soap
- Distilled water

Procedure:

- **Pre-treatment:** The cotton fabric is first wetted out in a solution containing a wetting agent to ensure uniform dye uptake.

- Vat Preparation (Vatting):
 - A dyebath is prepared with a specific liquor-to-goods ratio (e.g., 20:1).
 - The required amount of **Pyranthrone** dye paste is added to the bath.
 - The temperature is raised, and sodium hydroxide is added to achieve the necessary alkalinity.
 - Sodium hydrosulfite is then carefully introduced to reduce the dye. The solution will change color to a blue-ray red, indicating the formation of the soluble leuco form.^[4] This vatting stage is typically carried out for 10-15 minutes.^[11]
- Dyeing:
 - The pre-wetted cotton fabric is introduced into the prepared dyebath.
 - The temperature is maintained according to the dye's application class (typically around 60-80°C for this type of dye).^[11]
 - The dyeing proceeds for 30-60 minutes to allow for the diffusion and absorption of the leuco dye into the cotton fibers.
- Rinsing and Oxidation:
 - The fabric is removed from the dyebath, and excess liquor is squeezed out.
 - It is then rinsed with cold water to remove surface dye and residual chemicals.
 - Oxidation is carried out by exposing the fabric to air or by treating it in a bath containing an oxidizing agent (e.g., hydrogen peroxide) until the original orange color is fully restored.
- Soaping (After-treatment):
 - The dyed fabric is treated in a boiling solution containing a non-ionic soap. This step is crucial to remove any unfixed surface dye and to stabilize the final shade.
 - The fabric is rinsed thoroughly and dried.

The workflow for this experimental protocol is illustrated in the diagram below.



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Experimental Workflow for Vat Dyeing with **Pyranthrone**.

Performance and Fastness Characteristics

The method of fixing **Pyranthrone** within the fiber results in excellent fastness properties, which are critical for textiles requiring high durability. However, it is noted as a "light brittle dye," which can accelerate the photo-degradation of cotton fibers upon exposure to sunlight.^{[1][4]}

| Fastness Property | Grade | Reference |
|----------------------------------|-------|-----------|
| Light Fastness (Standard) | 5-6 | [2] |
| Soaping Fastness (Fading) | 4-5 | [2] |
| Soaping Fastness (Staining) | 5 | [2] |
| Chlorine Fastness | 4-5 | [2] |
| Perspiration Fastness (Fading) | 4-5 | [2] |
| Perspiration Fastness (Staining) | 4-5 | [2] |

Conclusion

Pyranthrone's classification as a vat dye is unequivocally established by its chemical nature and application mechanism. Its insolubility in water necessitates a chemical reduction to a soluble, substantive leuco form for application to cellulosic fibers. The subsequent in-situ oxidation regenerates the insoluble parent dye, locking it within the fiber and imparting high fastness properties. This technical overview, including its chemical data, mechanistic pathways, and detailed experimental protocols, provides a comprehensive resource for researchers and professionals in the field of dye chemistry and textile science.

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